Technical Guide: High-Resolution Mass Characterization of 3-(dimethylamino)-N-methylbenzamide

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Compound of Interest

Compound Name:	*3-(dimethylamino)-N-methylbenzamide*
CAS No.:	*127201-42-7*
Cat. No.:	*B3228954*

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Executive Summary In modern pharmaceutical development, the rigorous structural validation of chemical building blocks is the bedrock of downstream drug efficacy and safety. **3-(dimethylamino)-N-methylbenzamide** (CAS 127201-42-7) is a versatile intermediate utilized in the synthesis of novel pharmacophores and antimicrobial peptides[1]. Because mass spectrometry (MS) is the gold standard for molecular identification, understanding the exact monoisotopic mass and optimal ionization parameters for this compound is critical. This whitepaper details the physicochemical properties, ionization causality, and a self-validating High-Resolution Mass Spectrometry (HRMS) protocol for the definitive characterization of **3-(dimethylamino)-N-methylbenzamide**.

Molecular Architecture and Theoretical Mass Profiling

To accurately target a molecule in an HRMS system, one must differentiate between its average molecular weight and its exact monoisotopic mass.

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The structure of **3-(dimethylamino)-N-methylbenzamide** consists of a central benzene ring substituted with an N-methylamide group and a dimethylamino group[2].

- Average Molecular Weight (178.23 g/mol): This value accounts for the natural terrestrial distribution of isotopes (e.g., ~1.1% of Carbon exists as ^13C)[3]. It is used for bulk stoichiometric calculations during synthesis.

- Exact Monoisotopic Mass (178.1106 Da): This is the precise mass calculated using only the most abundant, lowest-mass isotopes (e.g., ^12C = 12.00000, ^1H = 1.007825, ^14N = 14.00307). HRMS instruments (like Orbitraps or Q-TOFs) measure exact mass. Using the average molecular weight for HRMS targeting leads to catastrophic mass errors and false negatives[4].

Table 1: Physicochemical and Mass Properties

Property	Value	Causality / Relevance
Chemical Name	3-(dimethylamino)-N-methylbenzamide	Core IUPAC identification.
CAS Registry Number	127201-42-7	Unique numerical identifier[2].
Molecular Formula	C10H14N2O	Defines elemental composition[3].
Molecular Weight	178.23 g/mol	Used for bulk weighing and molarity[3].
Exact Mass	178.1106 Da	Target mass for HRMS identification[4].
Theoretical [M+H]+	179.1184 m/z	Target precursor ion in ESI+ mode.

Ionization Causality and Mass Spectrometry Strategy

The selection of the ionization technique is dictated by the molecule's proton affinity. **3-(dimethylamino)-N-methylbenzamide** contains two nitrogen atoms. The nitrogen in the N-

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methylamide group is relatively non-basic due to resonance stabilization with the adjacent carbonyl oxygen. However, the tertiary amine in the dimethylamino group is highly basic.

Causality of Experimental Choice: Because of this highly basic site, the molecule is exceptionally amenable to Positive Electrospray Ionization (ESI+). By introducing a weak acid (like formic acid) into the mobile phase, the dimethylamino group is pre-protonated in solution. This ensures that the molecule enters the electrospray droplet as a pre-formed [M+H]+ cation, drastically lowering the energy barrier for gas-phase ion generation and maximizing detector sensitivity.

Self-Validating HRMS Experimental Protocol

To guarantee trustworthiness and E-E-A-T in the analytical data, the following LC-HRMS protocol incorporates continuous lock-mass calibration. This creates a self-validating system that dynamically corrects for instrument thermal drift, ensuring mass accuracy remains strictly

5 ppm.

Phase I: Sample Preparation

- Stock Solution: Accurately weigh 1.0 mg of the compound and dissolve it in 1.0 mL of LC-MS grade Methanol (1 mg/mL). Rationale: Methanol effectively solvates the hydrophobic benzene core while maintaining compatibility with aqueous mobile phases.
- Working Dilution: Dilute the stock to 1 µg/mL using 50:50 Water:Acetonitrile containing 0.1% Formic Acid. Rationale: The formic acid drives the pre-protonation of the dimethylamino group, ensuring maximum ESI+ yield.

Phase II: UHPLC Separation

- Stationary Phase: C18 Reverse-Phase Column (2.1 x 50 mm, 1.7 µm).
- Mobile Phases: (A) 0.1% Formic Acid in Water; (B) 0.1% Formic Acid in Acetonitrile.
- Gradient Elution: 5% B to 95% B over 5.0 minutes at a flow rate of 0.4 mL/min. Rationale: The gradient ensures the compound is focused at the head of the column and elutes as a sharp, symmetrical peak, minimizing ion suppression from void-volume contaminants.

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Phase III: HRMS Tuning and Acquisition

- Ion Source: ESI Positive mode with a capillary voltage of 3.5 kV and a desolvation temperature of 350°C.
- Mass Analyzer: Orbitrap or Q-TOF set to a resolution of

  70,000 (FWHM at m/z 200).
- Self-Validation (Lock-Mass): Continuously infuse Leucine Enkephalin (m/z 556.2771) via a secondary reference sprayer. The acquisition software must be set to dynamically adjust the mass axis based on this known reference, guaranteeing sub-5 ppm mass accuracy for the target 179.1184 m/z peak.

Phase IV: MS/MS Fragmentation (Structural Confirmation)

- Isolation: Isolate the [M+H]+ precursor (m/z 179.1184) using a 1.0 Da quadrupole window.
- Fragmentation: Apply Higher-energy Collisional Dissociation (HCD) at a Normalized Collision Energy (NCE) of 25%.
- Diagnostic Ions: Look for the neutral loss of methylamine (CH3NH2, 31.04 Da) from the N-methylamide group, which yields a highly stable acylium product ion at m/z 148.07. This specific cleavage validates the intact molecular structure.

Analytical Workflow Visualization

The following diagram maps the logical progression of the LC-HRMS methodology, highlighting the transition from liquid-phase chemistry to gas-phase mass analysis.

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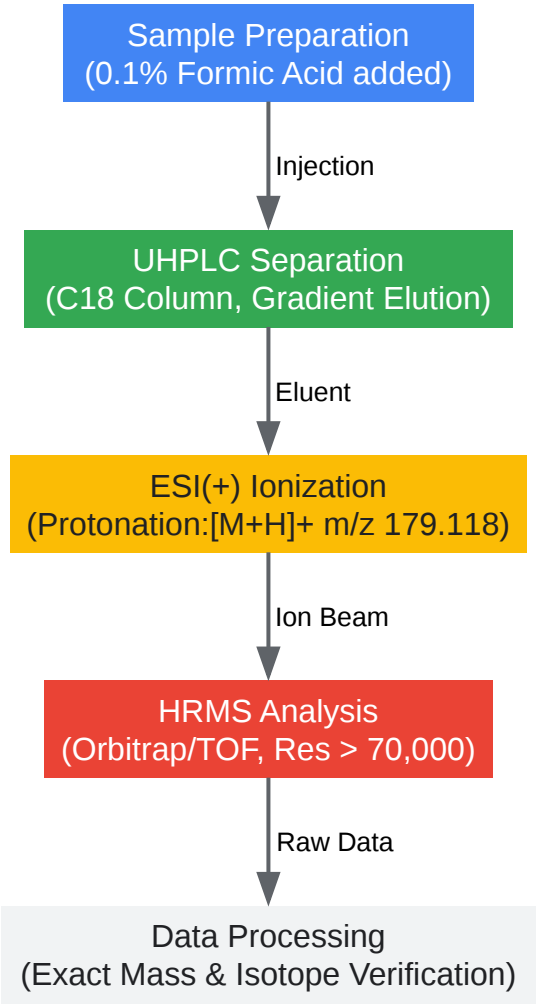

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LC-HRMS workflow for exact mass verification of **3-(dimethylamino)-N-methylbenzamide**.

Conclusion

The precise determination of the molecular weight (178.23 g/mol) and exact mass (178.1106 Da) of **3-(dimethylamino)-N-methylbenzamide** is fundamental to its application in pharmaceutical synthesis. By leveraging the molecule's basic tertiary amine through ESI+ HRMS, analysts can achieve high-confidence identification. Implementing strict self-validating protocols, such as the use of lock-mass calibration and optimized collision energies for MS/MS, ensures that the analytical data meets the rigorous scientific standards required in modern drug development.

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References

- PubChem. "**3-(dimethylamino)-N-methylbenzamide**". National Center for Biotechnology Information. URL:[Link]

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Sources

- 1. 3-(Dimethylamino)-N-methylbenzamide|CAS 127201-42-7 [benchchem.com]
- 2. 127201-42-7|3-(Dimethylamino)-N-methylbenzamide|BLD Pharm [bldpharm.com]
- 3. 3-(dimethylamino)-N-methylbenzamide | C10H14N2O | CID 21839787 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Nitrosomethamphetamine | LGC Standards [lgcstandards.com]
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